

In-depth Technical Guide: 2-Amino-N-isopropylacetamide (CAS 67863-05-2)

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Compound of Interest

Compound Name: 2-Amino-N-isopropylacetamide

Cat. No.: B117494

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Disclaimer: Despite a comprehensive search of scientific literature and chemical databases, there is a significant lack of in-depth technical information available for **2-Amino-N-isopropylacetamide**. The information presented in this guide is based on data from chemical suppliers and publicly accessible databases. No peer-reviewed scientific studies detailing its synthesis, biological activity, or experimental protocols were found. Therefore, the core requirements for a detailed technical whitepaper, including extensive quantitative data, experimental protocols, and signaling pathways, cannot be fully met.

Chemical Identity and Properties

2-Amino-N-isopropylacetamide, with the CAS number 67863-05-2, is a chemical compound also known by its synonyms, which include n-isopropylglycinamide, 2-amino-N-(methylethyl)acetamide, and N-propan-2-ylglycinamide.^[1] It is primarily available as a research chemical.

Physicochemical Properties

A summary of the key physicochemical properties for **2-Amino-N-isopropylacetamide** and its hydrochloride salt are presented in Table 1. This data is compiled from various chemical supplier databases.

Property	Value	Reference
CAS Number	67863-05-2	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	[1][2]
Molecular Weight	116.16 g/mol	[1]
Alternate Names	n-isopropylglycinamide; 2-amino-N-(methylethyl)acetamide; N-propan-2-ylglycinamide	[1]
Purity	≥95% (as offered by some suppliers)	[1]
CAS Number (HCl Salt)	614718-86-4	[3][4]
Molecular Formula (HCl Salt)	C ₅ H ₁₂ N ₂ O · HCl	[4]
Molecular Weight (HCl Salt)	152.63 g/mol	[4]

Structural Information

The basic structure of **2-Amino-N-isopropylacetamide** consists of an acetamide backbone with an amino group at the alpha-carbon and an isopropyl group attached to the amide nitrogen.

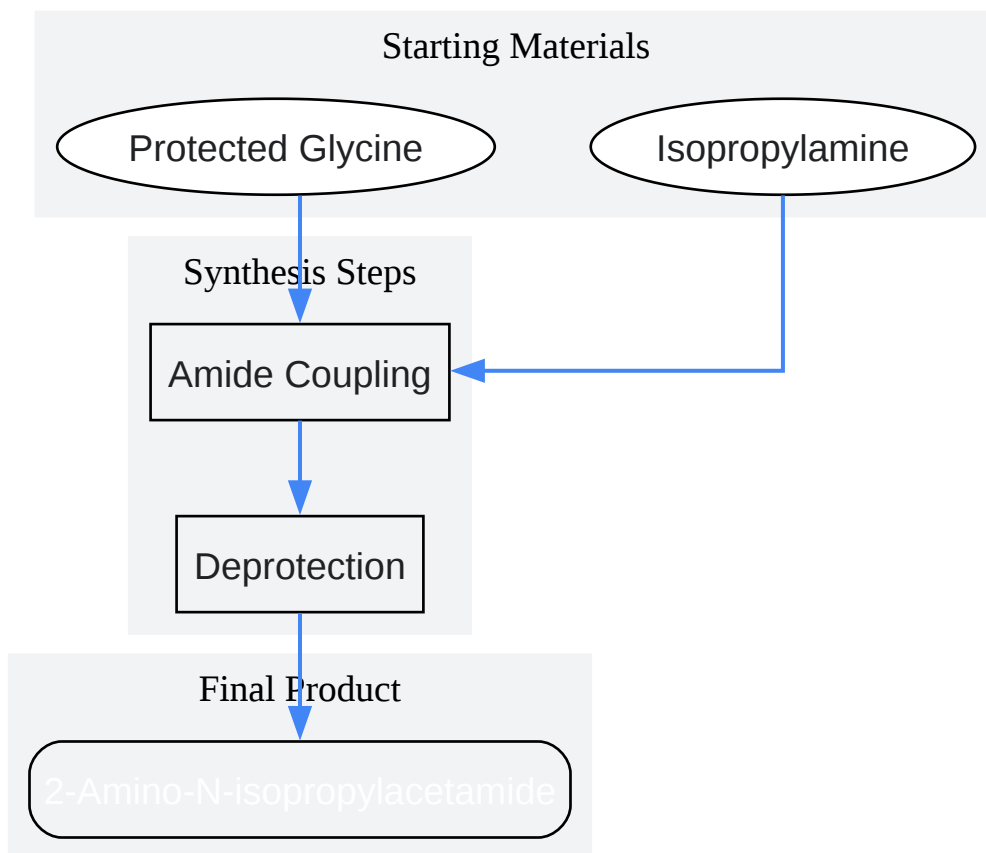
Synthesis and Manufacturing

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-N-isopropylacetamide** are not available in the public domain. However, a general synthetic approach for a related compound, N-isopropylacetamide, involves the reaction of an amine with an acetylating agent.

General Synthetic Workflow for a Related Amide

A plausible, though unverified, synthetic route for **2-Amino-N-isopropylacetamide** could be conceptualized as a multi-step process. A generalized workflow for the synthesis of a related

amide is presented below. Note: This is a hypothetical workflow and has not been experimentally validated for the target compound.



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Caption: Hypothetical synthesis workflow for **2-Amino-N-isopropylacetamide**.

Biological Activity and Applications

There is a significant lack of published research on the biological activity, mechanism of action, or potential therapeutic applications of **2-Amino-N-isopropylacetamide**. One supplier of the hydrochloride salt of this compound notes its potential use in Peptide Nucleic Acid (PNA) research, though no specific studies are cited.[5] PNAs are synthetic analogs of nucleic acids with a peptide-like backbone, which are used in various research and diagnostic applications.

Without experimental data, any discussion of signaling pathways or mechanisms of action would be purely speculative.

Experimental Protocols

As no scientific literature detailing experiments with **2-Amino-N-isopropylacetamide** has been identified, this guide cannot provide any experimental protocols.

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General precautionary statements for the hydrochloride salt of this compound include avoiding breathing dust/fume/gas/mist/vapors/spray and washing hands thoroughly after handling.[6] Standard laboratory safety practices, including the use of personal protective equipment, are recommended.

Conclusion

2-Amino-N-isopropylacetamide (CAS 67863-05-2) is a commercially available research chemical. However, there is a notable absence of in-depth technical and scientific information in the public domain. Key data regarding its synthesis, biological effects, and experimental use are not available in peer-reviewed literature. This severely limits a comprehensive understanding of the compound beyond its basic chemical identity. Further research would be required to elucidate its properties and potential applications.

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